

Introduction: The Significance of Fluorinated Thiophene Carboxylic Acids

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Compound of Interest

Compound Name: 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid

Cat. No.: B13284150

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Thiophene-containing carboxylic acids are a significant class of compounds in organic synthesis and medicinal chemistry. The thiophene ring is a bioisostere of the benzene ring, meaning it can often replace a benzene ring in biologically active molecules without a significant loss of activity.^[1] This property, combined with the reactivity of the carboxylic acid group, makes these compounds valuable starting materials for the synthesis of a diverse range of functional molecules.^[1]

The introduction of fluorine atoms into organic molecules can dramatically alter their physical, chemical, and biological properties.^[2] Properties such as metabolic stability, lipophilicity, and binding affinity can be fine-tuned by the strategic incorporation of fluorine.^[2] Specifically, the difluoromethyl group (CF₂) is of high interest. The strategic placement of a chlorine atom on the thiophene ring provides an additional site for synthetic modification, for example, through cross-coupling reactions.^{[3][4]}

2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid combines these key structural features: a thiophene core, a difluoroacetic acid moiety, and a chlorine substituent. This unique combination makes it a promising building block for the development of novel therapeutic agents.

Physicochemical and Structural Properties

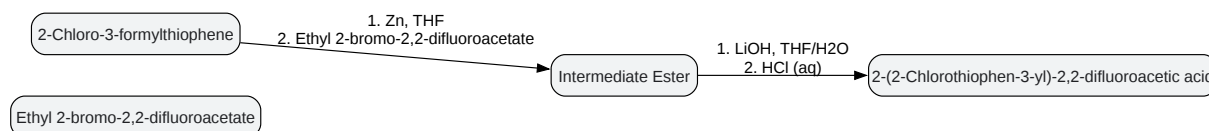
A summary of the key physicochemical and structural properties of 2-(2-chlorothiophen-3-yl)-2,2-difluoroacetic acid is presented in the table below. It is important to note that while some data for the closely related monofluorinated analogue is available, specific experimental data for the difluoro compound is not widely published.^[5] Therefore, some of the presented data are predicted values based on computational models.

Property	Value	Source
Molecular Formula	C ₆ H ₃ Cl F ₂ O ₂ S	N/A
Molecular Weight	212.60 g/mol	N/A
IUPAC Name	2-(2-chlorothiophen-3-yl)-2,2-difluoroacetic acid	N/A
CAS Number	Not available	N/A
Predicted XlogP	~2.7	Based on related structures ^[5] ^[6]
Predicted pKa	~2-3	Based on difluoroacetic acid ^[7]
Appearance	Expected to be a solid at room temperature	N/A

Proposed Synthesis Pathway and Experimental Protocol

The synthesis of α,α -difluoroacetic acids can be achieved through various methods.^[8]^[9]^[10]^[11] A plausible and efficient route to 2-(2-chlorothiophen-3-yl)-2,2-difluoroacetic acid is proposed via a Reformatsky-type reaction, followed by hydrolysis. The Reformatsky reaction is an organic reaction that condenses aldehydes or ketones with α -halo esters using metallic zinc to form β -hydroxy-esters.^[12]^[13] This reaction is particularly well-suited for the synthesis of α,α -difluoro- β -hydroxy esters.^[14]^[15]^[16]

The proposed synthetic pathway starts from the readily available 2-chloro-3-formylthiophene.



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Caption: Proposed synthesis of 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid.

Step-by-Step Experimental Protocol

Step 1: Synthesis of Ethyl 2-(2-chlorothiophen-3-yl)-2,2-difluoro-3-hydroxypropanoate (Intermediate Ester)

- **Reaction Setup:** To a flame-dried three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add activated zinc dust (1.5 equivalents).
- **Solvent Addition:** Add anhydrous tetrahydrofuran (THF) to the flask.
- **Reagent Addition:** In a separate flask, prepare a solution of 2-chloro-3-formylthiophene (1.0 equivalent) and ethyl 2-bromo-2,2-difluoroacetate (1.2 equivalents) in anhydrous THF.
- **Reaction Initiation:** Add a small portion of the aldehyde/ester solution to the zinc suspension and gently heat to initiate the reaction. An exothermic reaction should be observed.
- **Reaction Progression:** Add the remaining aldehyde/ester solution dropwise, maintaining a gentle reflux.
- **Reaction Completion:** After the addition is complete, continue stirring at reflux for an additional 2-3 hours until the starting materials are consumed (monitored by TLC or GC-MS).
- **Work-up:** Cool the reaction mixture to room temperature and quench by the slow addition of saturated aqueous ammonium chloride solution.
- **Extraction:** Extract the aqueous layer with diethyl ether or ethyl acetate (3 x).

- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Step 2: Hydrolysis to 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid

- Reaction Setup: Dissolve the purified intermediate ester (1.0 equivalent) in a mixture of THF and water.
- Base Addition: Add lithium hydroxide (LiOH) (2-3 equivalents) to the solution.
- Reaction: Stir the mixture at room temperature overnight or until the hydrolysis is complete (monitored by TLC or LC-MS).
- Work-up: Concentrate the reaction mixture under reduced pressure to remove the THF.
- Acidification: Cool the remaining aqueous solution in an ice bath and acidify to pH 1-2 with cold 1M hydrochloric acid (HCl).
- Extraction: Extract the acidic aqueous layer with ethyl acetate (3 x).
- Final Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the final product. Further purification can be achieved by recrystallization.

Spectroscopic Characterization

The structural confirmation of 2-(2-chlorothiophen-3-yl)-2,2-difluoroacetic acid would be achieved through a combination of spectroscopic techniques. The expected data, based on the analysis of similar compounds, are detailed below.^{[7][17][18][19][20][21]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Expected Chemical Shift (δ , ppm)	Expected Multiplicity	Expected Coupling Constants (J, Hz)	Assignment
^1H NMR	~10-12	Broad singlet	-	-COOH
~7.5	Doublet	~5-6	Thiophene-H5	
~7.1	Doublet	~5-6	Thiophene-H4	
~6.0	Triplet	~54 (t, J(H,F))	-CH(CF ₂)-	
^{13}C NMR	~170	Triplet (t, J(C,F))	~25-30	-COOH
~135	Singlet	-	Thiophene-C2 (Cl-substituted)	
~130	Singlet	-	Thiophene-C3	
~128	Singlet	-	Thiophene-C5	
~126	Singlet	-	Thiophene-C4	
~115	Triplet (t, J(C,F))	~250-260	-CF ₂ -	
^{19}F NMR	~ -120 to -130	Doublet	~54 (d, J(F,H))	-CF ₂ -

Mass Spectrometry (MS)

- High-Resolution Mass Spectrometry (HRMS): The calculated exact mass for C₆H₃Cl F₂O₂S [M-H]⁻ would be a key identifier.
- Fragmentation Pattern: The mass spectrum would be expected to show characteristic fragments corresponding to the loss of COOH, Cl, and other fragments of the thiophene ring.

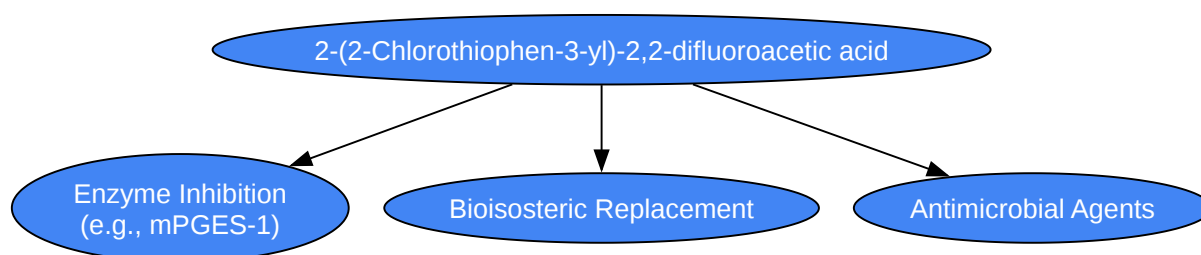
Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
~2500-3300	O-H stretch (broad, carboxylic acid)
~1700-1730	C=O stretch (carboxylic acid)
~1100-1300	C-F stretch (strong)
~1400-1500	C=C stretch (aromatic)
~700-800	C-Cl stretch

Potential Applications in Drug Discovery

While specific biological activity data for 2-(2-chlorothiophen-3-yl)-2,2-difluoroacetic acid is not readily available, its structural motifs suggest potential applications in several areas of drug discovery.

- **Enzyme Inhibition:** The carboxylic acid group can act as a key binding element for various enzymes. Thiophene-based carboxylic acids have been explored as inhibitors of enzymes such as microsomal prostaglandin E synthase-1 (mPGES-1), which is a target for anti-inflammatory and cancer therapies.[\[22\]](#)
- **Bioisosteric Replacement:** The 2-(2-chlorothiophen-3-yl) moiety can serve as a bioisostere for other aromatic systems in known drug molecules, potentially leading to improved pharmacokinetic or pharmacodynamic properties.[\[1\]](#)
- **Antimicrobial Agents:** Thiophene derivatives are known to possess a wide range of antimicrobial activities.[\[3\]](#)[\[23\]](#) The combination with fluorine atoms may enhance this activity.



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Caption: Potential applications of the title compound in drug discovery.

Conclusion

2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid is a compound with significant potential as a building block in medicinal chemistry. This guide has provided a comprehensive overview of its structure, properties, a plausible synthetic route, and expected analytical data. The combination of a chlorinated thiophene ring and a difluoroacetic acid moiety makes it a versatile scaffold for the design and synthesis of novel therapeutic agents. Further research into the synthesis and biological evaluation of this compound and its derivatives is warranted to fully explore its potential.

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